

A Comprehensive Technical Guide to Zirconium Carbonate (CAS 57219-64-4)

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Compound of Interest

Compound Name: Zirconium carbonate

Cat. No.: B3424719

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Zirconium Carbonate**, also known as Basic **Zirconium Carbonate**, with a specific focus on its properties, synthesis, and applications relevant to scientific and industrial research.

Core Physicochemical Properties

Zirconium Carbonate is a white, water-insoluble inorganic compound. It serves as a key precursor in the synthesis of other zirconium compounds, notably high-purity zirconium oxide (zirconia).[1] It is generally supplied as a moist, inhomogeneous powder or cake containing approximately 40% ZrO_2 . [2][3]

The quantitative physicochemical properties of **Zirconium Carbonate** (CAS 57219-64-4) are summarized in the table below.

| Property | Value | Citations |
|--------------------|---|---|
| CAS Number | 57219-64-4 | [2] [4] [5] [6] [7] |
| Synonyms | Basic Zirconium Carbonate, Zirconium(IV) Carbonate Basic, Zirconium(IV) Carbonate Hydroxide Oxide | [3] [6] [7] [8] |
| Molecular Formula | $\text{Zr}(\text{OH})_2\text{CO}_3 \cdot \text{ZrO}_2$ (also represented as $\text{CH}_2\text{O}_7\text{Zr}_2$) | [1] [6] [7] [9] |
| Molecular Weight | 308.47 g/mol | [1] [6] [7] [8] [9] |
| Appearance | White powder, paste, or moist, inhomogeneous amorphous cake | [2] [3] [4] [10] [11] |
| Melting Point | Decomposes at 135 °C | [1] [5] [6] [10] [12] |
| Density | 2.2 g/cm ³ (Note: a value of 0.651 g/cm ³ has also been reported) | [5] [6] [12] |
| Solubility | Insoluble in water. [2] [4] [5] [10] [11] Soluble in mineral and organic acids, as well as alkaline carbonates. [2] [10] [11] | |
| Purity/Composition | Typically contains a minimum of 40% $\text{ZrO}_2 + \text{HfO}_2$. [2] Impurity limits include Fe_2O_3 ($\leq 0.002\%$), TiO_2 ($\leq 0.002\%$), and Na_2O ($\leq 0.05\%$). [2] | |

Experimental Protocols

Detailed experimental methodologies are crucial for the synthesis and analysis of **Zirconium Carbonate**. The following sections provide protocols derived from established patents and analytical methods.

Synthesis of High-Purity Basic Zirconium Carbonate

This protocol is adapted from a patented method for producing high-purity basic **zirconium carbonate** from a zirconium sulfate precursor.^{[2][10]}

Objective: To synthesize high-purity basic **zirconium carbonate** through a multi-step precipitation and purification process.

Materials:

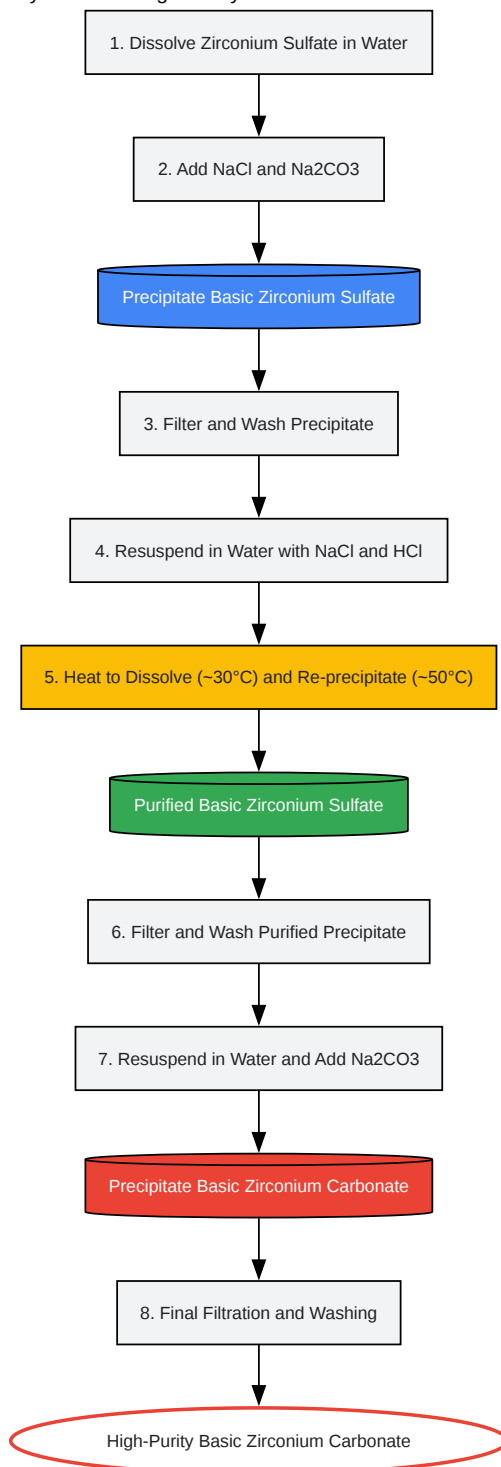
- Technically pure zirconium sulfate
- Sodium chloride (NaCl)
- Sodium carbonate (Na_2CO_3)
- Concentrated hydrochloric acid (HCl)
- Deionized water

Procedure:

- Step 1: Precipitation of Basic Zirconium Sulfate
 - Dissolve 356.6 g of technically pure zirconium sulfate in 1.5 L of water with stirring and filter the solution until clear.
 - Add 50 g of sodium chloride to the clear solution and stir vigorously.
 - Gradually add a total of 148.4 g of sodium carbonate portionwise to the solution.
 - Continue stirring for an additional 20 minutes to ensure complete precipitation.
 - Filter the resulting precipitate (basic zirconium sulfate) and wash it with water.
- Step 2: Purification of Basic Zirconium Sulfate
 - Suspend the moist filter cake from Step 1 in 1 L of water.

- Add 70 g of sodium chloride and 50 ml of concentrated hydrochloric acid to the suspension.
- Warm the mixture gently with stirring. The suspended solid will dissolve at approximately 30°C.
- Continue heating the solution; the purified basic zirconium sulfate will re-precipitate at around 50°C.
- Heat the suspension to approximately 80°C for 15 minutes with stirring.
- Allow the suspension to cool slightly, then filter off the purified basic zirconium sulfate and wash it with water.
- Step 3: Conversion to Basic **Zirconium Carbonate**
 - Suspend the purified basic zirconium sulfate from Step 2 in 1 L of water.
 - Add an amount of sodium carbonate that is at least stoichiometrically equivalent to the amount of basic zirconium sulfate.
 - The basic **zirconium carbonate** will precipitate. Filter the final product and wash it thoroughly with water to remove soluble impurities.

Synthesis of High-Purity Basic Zirconium Carbonate



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Workflow for the synthesis of high-purity basic **zirconium carbonate**.

Analysis of Zirconium Content by EDTA Titration

A common method for determining the zirconium content in zirconium compounds is through direct titration with ethylenediaminetetraacetic acid (EDTA).^[9]

Objective: To quantify the zirconium concentration in a sample.

Materials:

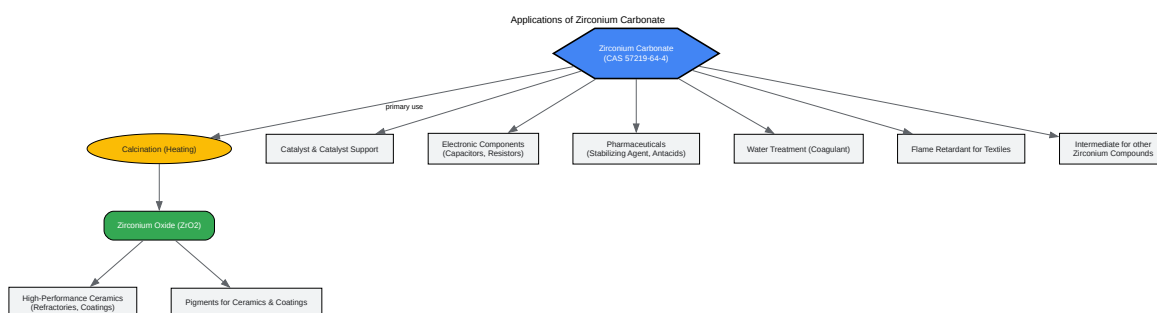
- **Zirconium Carbonate** sample
- EDTA standard solution
- Acidic buffer (pH 1)
- Eriochrome cyanine R indicator
- Deionized water

Procedure:

- Accurately weigh a sample of **Zirconium Carbonate**.
- Dissolve the sample in an acidic aqueous solution (e.g., dilute sulfuric or hydrochloric acid).
- Add an acidic buffer to maintain the pH at approximately 1.
- Add a few drops of Eriochrome cyanine R indicator to the solution.
- Titrate the solution directly with a standardized EDTA solution.
- The endpoint is observed when the color of the solution changes sharply. For higher accuracy, the equivalence point can be determined photometrically using an Optrode at a wavelength of 520 nm.^[9]
- Calculate the zirconium content based on the volume and concentration of the EDTA titrant used.

Core Applications and Logical Relationships

Zirconium Carbonate is rarely an end-product itself but serves as a critical intermediate in various industrial and research applications. Its primary role is as a precursor for other zirconium chemicals, especially zirconium oxide, which is valued for its thermal stability and mechanical strength.[3][4]



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Key applications stemming from **Zirconium Carbonate**.

The applications of **Zirconium Carbonate** are diverse:

- **Ceramics Industry:** It is a crucial precursor for synthesizing zirconium oxide (zirconia), which is used in high-temperature refractory materials, ceramic coatings, and fibers due to its excellent thermal and mechanical properties.[4][6][10]
- **Catalysis:** It can be used as a catalyst or a precursor for zirconia-based catalysts in various chemical reactions, including esterification and biomass conversion.[3][4]
- **Paints and Coatings:** It is used in the production of pigments, providing high opacity and color stability, and can act as a drier auxiliary.[4][5]
- **Electronics:** The compound is employed in manufacturing electronic components like capacitors and resistors due to the dielectric properties of its derivatives.[4][6]
- **Pharmaceuticals:** It has been investigated for use in drug delivery systems and as a stabilizing agent in drug formulations.[3][6] It also finds application in the formulation of some over-the-counter antacids.[4]
- **Water Treatment:** It can serve as an effective coagulant in water purification processes to help remove impurities.[6]
- **Textiles:** It is used in the textile industry as a flame retardant.[4]

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